

Synonyms for 2-(4-Bromophenyl)ethylamine Hydrochloride

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Compound of Interest

Compound Name: 2-(4-Bromophenyl)ethylamine
hydrochloride

Cat. No.: B1342784

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The chemical compound **2-(4-Bromophenyl)ethylamine hydrochloride** is also known by several alternative names. These synonyms are often used interchangeably in scientific literature, chemical catalogs, and regulatory documents. The synonyms primarily refer to the free base form, 2-(4-Bromophenyl)ethylamine, with "hydrochloride" appended to denote the salt form.

The most common synonyms for the base compound include:

- 4-Bromophenethylamine[1]
- 1-Amino-2-(4-bromophenyl)ethane
- 4-Bromophenylethylamine[1]
- p-Bromophenethylamine[1]
- p-Bromophenylethylamine[1]
- 2-(4-Bromophenyl)ethan-1-amine[1]
- 2-(4-Bromophenyl)ethanamine[1]
- 4-Bromobenzeneethanamine[1]

When referring to the hydrochloride salt, these names would be appended with "hydrochloride." The specific CAS number for **2-(4-Bromophenyl)ethylamine hydrochloride** is 39260-89-4[2], while the free base is registered under CAS number 73918-56-6[1].

It is important to distinguish this compound from the structurally related but distinct psychedelic phenethylamine, 4-Bromo-2,5-dimethoxyphenethylamine, commonly known as 2C-B. The hydrochloride salt of 2C-B has the CAS number 56281-37-9[3][4][5]. While both are brominated phenethylamines, the presence of two methoxy groups on the phenyl ring in 2C-B confers significantly different chemical and pharmacological properties[6][7].

Technical Data Summary

For researchers, scientists, and drug development professionals, a clear presentation of key quantitative data is essential. The following table summarizes the physicochemical properties of 2-(4-Bromophenyl)ethylamine, the free base of the hydrochloride salt.

Property	Value	Source
Molecular Formula	C ₈ H ₁₀ BrN	[1]
Molecular Weight	200.08 g/mol	[1]
Boiling Point	63-72 °C at 0.2 mmHg	[1]
Density	1.29 g/mL at 25 °C	[1]
Refractive Index	n _{20/D} 1.574	[1]
Flash Point	113 °C (235.4 °F) - closed cup	[1]

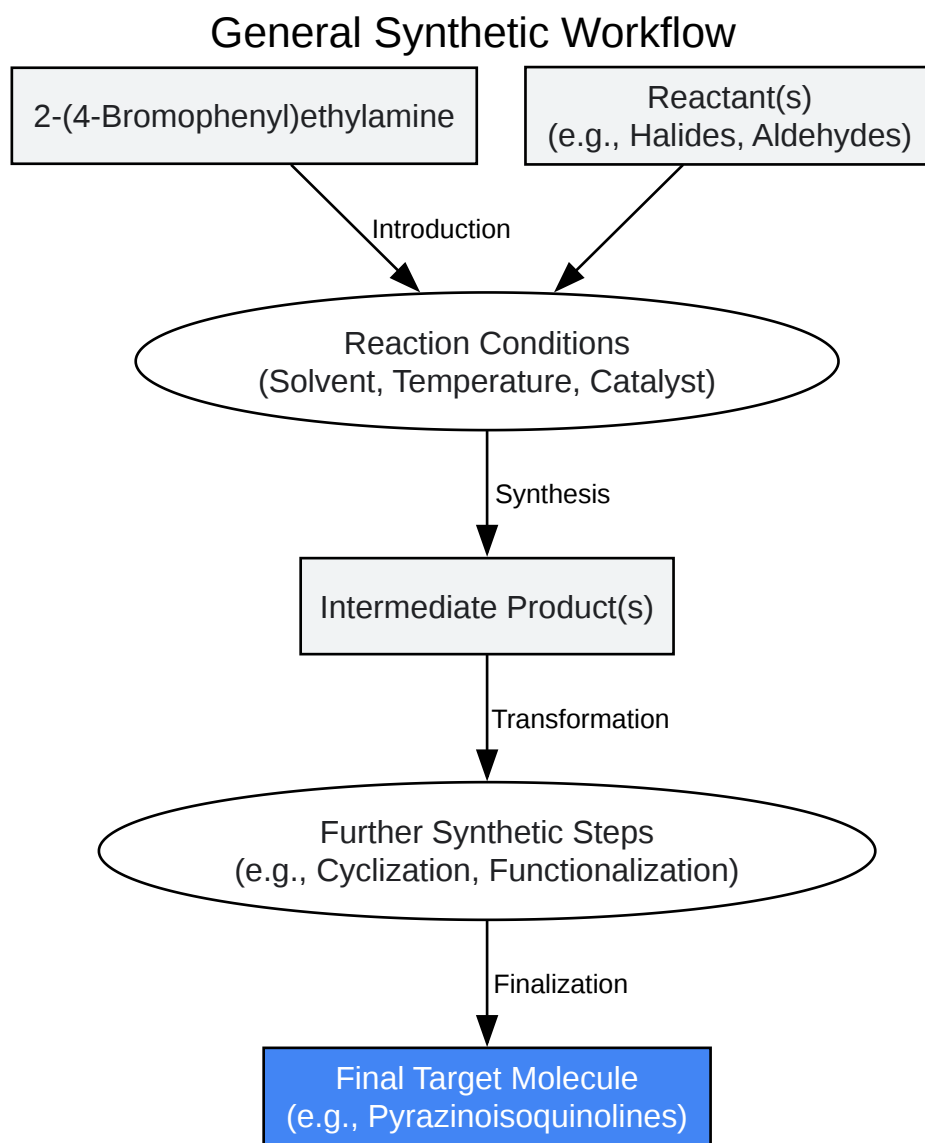
Experimental Protocols and Applications

Detailed experimental protocols involving 2-(4-Bromophenyl)ethylamine are available in the scientific literature. Its primary applications in research are as a building block in organic synthesis.

Synthesis of Pyrazinoisoquinoline Derivatives: 4-Bromophenethylamine has been utilized as a starting material in the synthesis of novel pyrazinoisoquinoline derivatives[1].

Synthesis of Alkyl Arylamino Sulfides: It has also been employed in the synthesis of alkyl arylamino sulfides using elemental sulfur and various halides[1].

A generalized workflow for the application of 2-(4-Bromophenyl)ethylamine as a synthetic building block is illustrated below.



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General Synthetic Workflow

This diagram outlines the logical progression from the starting material, 2-(4-Bromophenyl)ethylamine, through various reaction stages to the final synthesized compound.

The specific reactants and conditions would be dictated by the desired target molecule.

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